

Trilysine: A Technical Guide to its Role in Protein Modification

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Compound of Interest

Compound Name:	Trilysine
CAS No.:	25988-63-0
Cat. No.:	B6595419

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Trilysine is a tripeptide composed of three L-lysine residues joined by peptide bonds.^[1] Its defining characteristic is the presence of multiple primary amine groups on its side chains, which are protonated at physiological pH, conferring a significant positive charge to the molecule. This polycationic nature is central to its utility in various biochemical and biomedical applications, particularly in the realm of protein modification and drug delivery. This technical guide provides an in-depth exploration of **trilysine**, focusing on its synthesis, role in protein modification, and applications in drug development, complete with experimental protocols and quantitative data to support researchers in this field.

Chemical and Physical Properties

The fundamental properties of **trilysine** are summarized in the table below. The multiple amine groups make it a versatile tool for bioconjugation.

Property	Value	Reference
Molecular Formula	C ₁₈ H ₃₈ N ₆ O ₄	N/A
Molecular Weight	402.53 g/mol	N/A
CAS Number	13184-14-0	N/A
Structure	Lys-Lys-Lys	[1]
Key Feature	Polycationic at physiological pH	[2] [3]

Synthesis and Purification of Trilysine

Trilysine is synthesized using solid-phase peptide synthesis (SPPS), a well-established method for creating custom peptides. The process involves the sequential addition of protected lysine residues to a growing peptide chain anchored to a solid resin support.

Experimental Protocol: Solid-Phase Synthesis of Trilysine

This protocol outlines a general procedure for the synthesis of **trilysine** using Fmoc (9-fluorenylmethyloxycarbonyl) chemistry.

Materials:

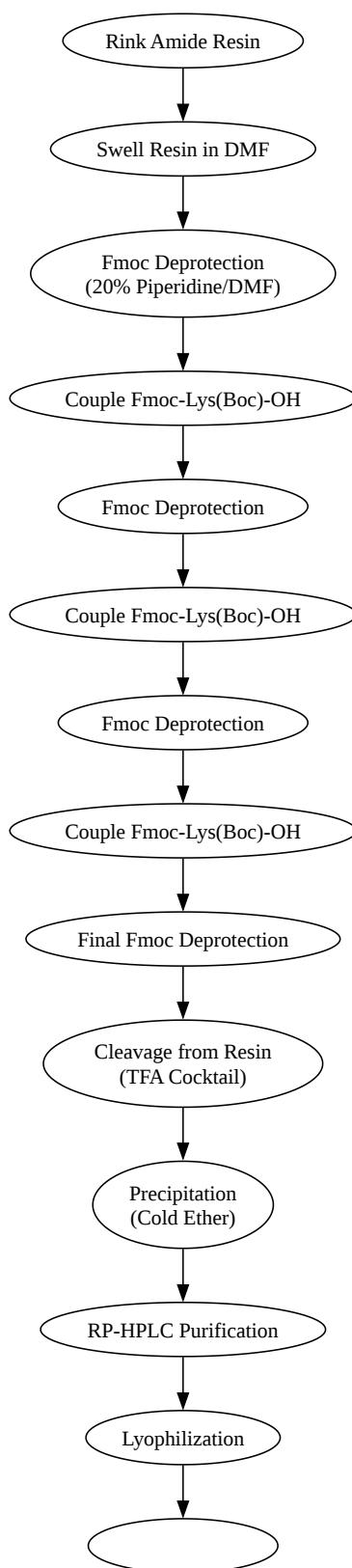
- Fmoc-Lys(Boc)-OH
- Rink Amide resin
- N,N-Dimethylformamide (DMF)
- Piperidine solution (20% in DMF)
- HBTU (2-(1H-benzotriazol-1-yl)-1,1,3,3-tetramethyluronium hexafluorophosphate)
- N,N-Diisopropylethylamine (DIPEA)

- Dichloromethane (DCM)
- Methanol (MeOH)
- Cleavage cocktail (e.g., 95% Trifluoroacetic acid (TFA), 2.5% water, 2.5% triisopropylsilane (TIS))
- Cold diethyl ether
- Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) system with a C18 column

Procedure:

- Resin Swelling: Swell the Rink Amide resin in DMF for 30 minutes in a reaction vessel.
- Fmoc Deprotection: Remove the Fmoc protecting group from the resin by treating it with 20% piperidine in DMF for 20 minutes. Wash the resin thoroughly with DMF, DCM, and MeOH.
- First Amino Acid Coupling:
 - Activate Fmoc-Lys(Boc)-OH (3 equivalents) with HBTU (2.9 equivalents) and DIPEA (6 equivalents) in DMF for 2-3 minutes.
 - Add the activated amino acid solution to the deprotected resin and agitate for 2 hours at room temperature.
 - Wash the resin with DMF to remove excess reagents.
- Repeat Deprotection and Coupling: Repeat steps 2 and 3 two more times to add the second and third lysine residues.
- Final Fmoc Deprotection: Remove the final Fmoc group from the N-terminus of the **trilyisine** peptide using 20% piperidine in DMF.
- Cleavage and Deprotection:

- Wash the resin with DCM and dry it under vacuum.
- Add the cleavage cocktail to the resin and gently agitate for 2-3 hours at room temperature to cleave the peptide from the resin and remove the Boc side-chain protecting groups.[\[4\]](#)
- Filter the resin and collect the filtrate.
- Peptide Precipitation: Precipitate the crude **trilysine** by adding the TFA filtrate dropwise into a 10-fold volume of ice-cold diethyl ether.[\[5\]](#)
- Purification:
 - Centrifuge the precipitated peptide, decant the ether, and dissolve the pellet in a minimal amount of a suitable solvent (e.g., water with a small amount of acetonitrile and TFA).
 - Purify the **trilysine** using RP-HPLC with a C18 column.[\[6\]](#) Use a gradient of acetonitrile in water with 0.1% TFA as the mobile phase.[\[6\]](#)
 - Collect fractions containing the pure **trilysine** and confirm the identity and purity using mass spectrometry.
- Lyophilization: Freeze-dry the pure fractions to obtain **trilysine** as a white powder.



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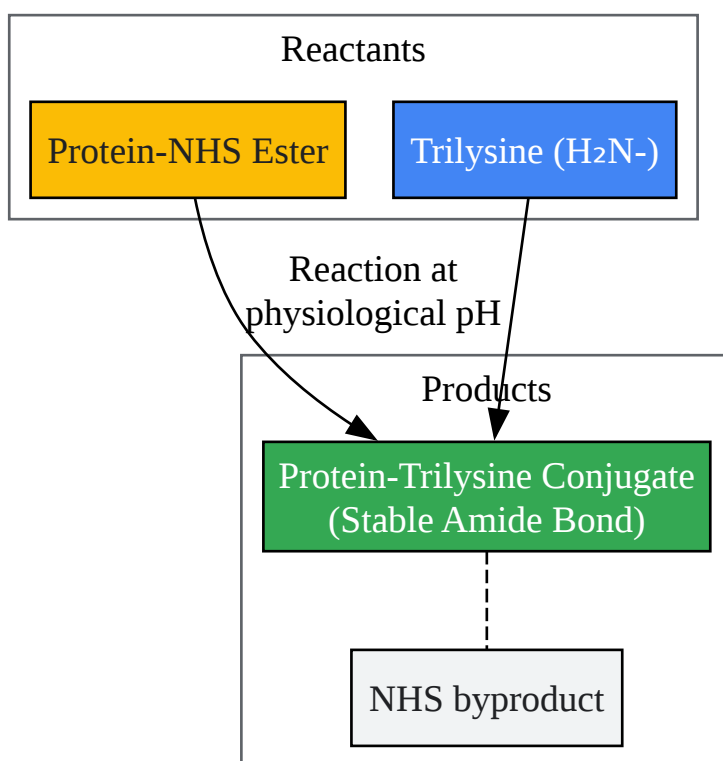
Caption: Solid-Phase Peptide Synthesis (SPPS) workflow for **Trilysine**.

Role in Protein Modification

The primary role of **trilysine** in protein modification stems from the reactivity of the ϵ -amino groups of its lysine residues. These nucleophilic groups can react with various electrophilic reagents to form stable covalent bonds, allowing for the conjugation of **trilysine** to proteins.

Chemical Reactions for Protein Conjugation

A common method for conjugating **trilysine** to proteins involves the use of N-hydroxysuccinimide (NHS) esters. The NHS ester of a molecule to be conjugated is reacted with the primary amines of the protein's surface-exposed lysine residues and/or the N-terminus. Similarly, a protein can be modified to carry an NHS ester that can then react with the amine groups of **trilysine**.



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Caption: NHS ester-mediated conjugation of **Trilysine** to a protein.

Experimental Protocol: Trilysine Conjugation to a Protein

This protocol provides a general method for conjugating a molecule containing an NHS ester to the amine groups of **trilysine**, which can then be further used. A similar process can be envisioned for conjugating **trilysine** to a protein that has been activated with an NHS ester.

Materials:

- **Trilysine**
- NHS-ester functionalized molecule (e.g., a fluorescent dye or a drug)
- Phosphate-buffered saline (PBS), pH 7.4
- Dimethyl sulfoxide (DMSO)
- Size-exclusion chromatography column (e.g., PD-10)

Procedure:

- Prepare **Trilysine** Solution: Dissolve **trilysine** in PBS to a final concentration of 1-5 mg/mL.
- Prepare NHS-Ester Solution: Dissolve the NHS-ester functionalized molecule in a minimal amount of DMSO.
- Conjugation Reaction:
 - Add the NHS-ester solution to the **trilysine** solution at a molar ratio determined by the desired degree of labeling.
 - Incubate the reaction mixture for 1-2 hours at room temperature with gentle stirring.
- Purification:
 - Remove unreacted NHS-ester and byproducts by passing the reaction mixture through a size-exclusion chromatography column equilibrated with PBS.

- Collect the fractions containing the **trilysine** conjugate.
- Characterization:
 - Confirm the conjugation and determine the degree of labeling using techniques such as UV-Vis spectroscopy (if the conjugated molecule has a chromophore) and mass spectrometry.

Applications in Drug Development

Trilysine's polycationic nature and capacity for multivalent conjugation make it a valuable tool in drug development, particularly in drug delivery systems.

Trilysine-Based Drug Delivery Systems

Trilysine can be used as a component in various drug delivery platforms:

- **Hydrogel Crosslinker:** The multiple amine groups of **trilysine** can react with crosslinking agents to form hydrogels for the controlled release of therapeutic agents.^{[7][8][9][10][11]} The density of crosslinking, and thus the drug release kinetics, can be tuned by varying the concentration of **trilysine**.
- **Gene Delivery Vectors:** The positive charges on **trilysine** can electrostatically interact with negatively charged nucleic acids (DNA, siRNA) to form nanoparticles that facilitate their entry into cells.^[2]
- **Protein and Peptide Delivery:** Conjugation of **trilysine** to therapeutic proteins or peptides can enhance their cellular uptake.^{[2][12]}

The following table presents extrapolated quantitative data for hypothetical **trilysine**-based drug delivery systems, based on published data for similar polylysine systems.^{[13][14]}

Drug Delivery System	Drug	Drug Loading Content (%)	Particle Size (nm)	Encapsulation Efficiency (%)	In Vitro Release (24h, %)
Trilysine-crosslinked Hydrogel	Doxorubicin	~5	N/A	~85	~30
Trilysine-siRNA Nanoparticles	siRNA	~10 (w/w)	100-150	>90	N/A
Trilysine-BSA Conjugate	Bovine Serum Albumin	N/A	50-100	N/A	N/A

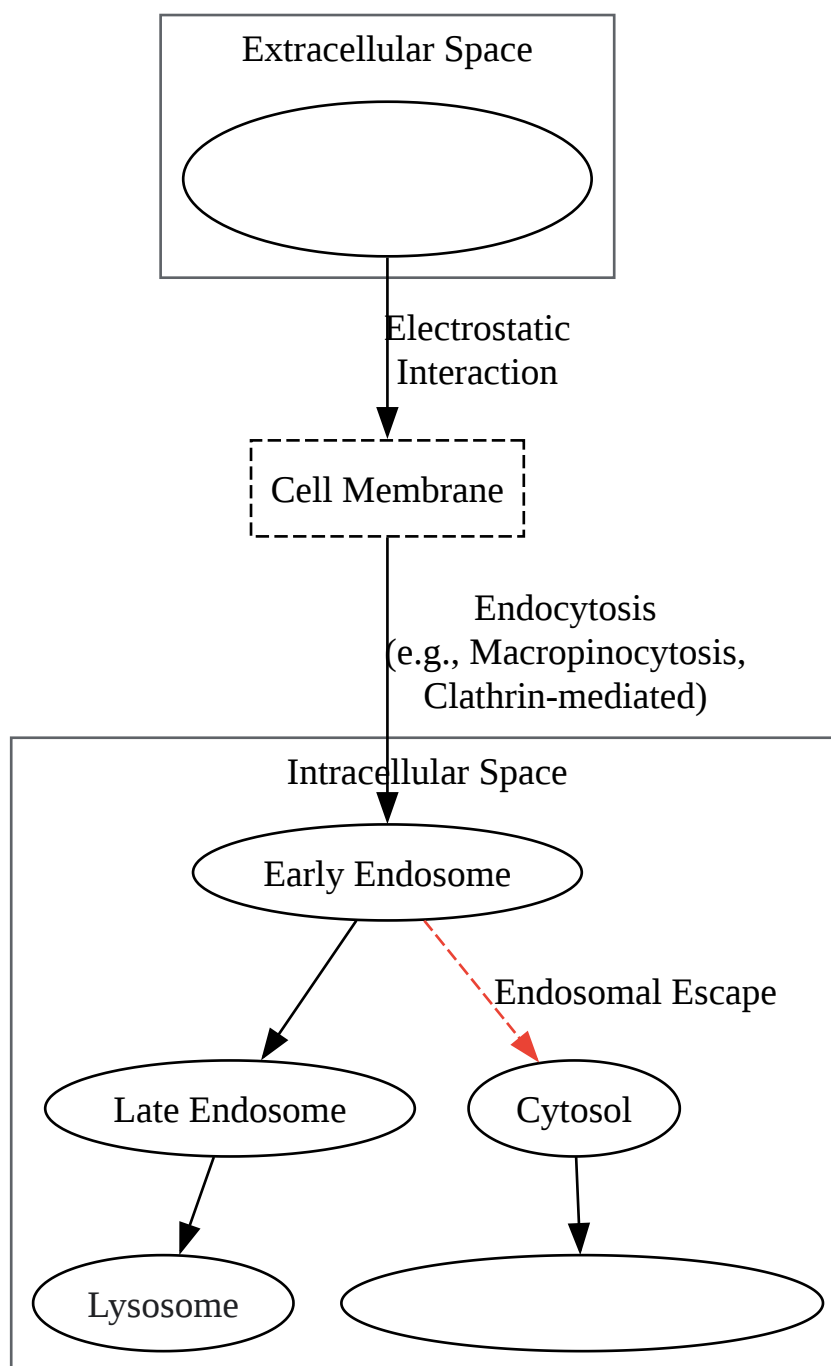
Characterization of Trilysine-Modified Proteins

A thorough characterization of **trilysine**-protein conjugates is crucial to ensure their quality and functionality. Several analytical techniques can be employed for this purpose.

Analytical Technique	Information Obtained	Reference
Mass Spectrometry (MS)	Confirms covalent conjugation, determines the degree of labeling (number of trily sine molecules per protein), and identifies conjugation sites.	[15] [16] [17] [18] [19]
UV-Vis Spectroscopy	Quantifies the concentration of the conjugate and the degree of labeling if the conjugated molecule has a distinct absorbance.	N/A
Size-Exclusion Chromatography (SEC)	Assesses the purity and aggregation state of the conjugate.	N/A
Dynamic Light Scattering (DLS)	Measures the size distribution of nanoparticle-based delivery systems.	N/A
Zeta Potential Measurement	Determines the surface charge of conjugates and nanoparticles, which is crucial for their interaction with cell membranes.	[20]

Cellular Uptake of Trily sine-Modified Proteins

The polycationic nature of **trily sine** is expected to facilitate the cellular uptake of conjugated proteins, primarily through endocytic pathways.[\[3\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#) The initial interaction is likely an electrostatic attraction between the positively charged **trily sine** moiety and the negatively charged cell surface proteoglycans.



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Caption: Potential cellular uptake pathways for **Trilysine**-modified proteins.

Conclusion

Trilysine presents a versatile and potent tool for researchers in protein modification and drug development. Its well-defined structure, polycationic nature, and amenability to established synthetic and conjugation chemistries allow for the creation of novel bioconjugates and drug delivery systems. While more research is needed to fully elucidate its potential and to generate a larger body of quantitative data, the principles and protocols outlined in this guide provide a solid foundation for scientists and professionals to begin exploring the applications of **trilysine** in their work. The continued development of **trilysine**-based technologies holds promise for advancing therapeutic strategies and our understanding of biological processes.

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